

An In-depth Technical Guide to Diethyl Ethylphosphonate: Properties, Synthesis, and Reactivity

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Compound of Interest

Compound Name: *Diethyl ethylphosphonate*

Cat. No.: *B117055*

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Introduction

Diethyl ethylphosphonate (DEEP), CAS No. 78-38-6, is an organophosphorus compound with the chemical formula C₆H₁₅O₃P.^[1] It presents as a colorless to pale yellow liquid with a mild, sweet odor.^{[2][3]} This compound is a versatile intermediate in organic synthesis and finds applications as a flame retardant, plasticizer, and in the synthesis of pesticides and herbicides.^{[4][5][6]} This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols for their determination, and key chemical reactions.

Physical and Chemical Properties

The physical and chemical properties of **Diethyl ethylphosphonate** are summarized in the tables below. These properties are crucial for its handling, application, and in the design of synthetic routes.

Table 1: Physical Properties of Diethyl Ethylphosphonate

Property	Value	Reference(s)
Molecular Weight	166.16 g/mol	[2][7]
Appearance	Colorless liquid	[2][4]
Odor	Mild, sweet	[2]
Density	1.024 g/mL at 20 °C	[7]
Boiling Point	198 °C at 760 Torr	[8][9]
82-83 °C at 11 mmHg	[10][11]	
Melting Point	Not available	[12]
Flash Point	90 °C (closed cup)	[7]
105 °C	[8][10][13]	
Refractive Index (n _{20/D})	1.4163 - 1.417	[2][7]
Vapor Pressure	0.31 mmHg	[2]
7.501 mbar at 20 °C	[12]	
Solubility	Slightly soluble in water. Miscible with alcohol, ether, and other organic solvents like chloroform and dichloromethane.	[2][4][5][10]

Table 2: Spectral Data for Diethyl Ethylphosphonate

Spectrum Type	Data Reference
¹ H NMR	Sadtler Research Laboratories Spectral Collection: 11841
¹³ C NMR	Available in spectral databases.
³¹ P NMR	F.M.KHARRASOVA, V.D.EFIMOVA, SH.S.BIKEEV, R.A.SALAKHUTDINOV (1979) Zhurn.Obsch.Khim.(Russ. Lang.): v.49, N11, 2442-2446
IR	Sadtler Research Laboratories Prism Collection: 10613
Mass Spectrometry (GC-MS)	NIST Mass Spectrometry Data Center

Experimental Protocols

Detailed experimental protocols for the determination of key physical properties are outlined below. These represent general methodologies and may be adapted based on available instrumentation.

Boiling Point Determination (Micro Scale)

The boiling point can be determined using a micro-boiling point apparatus.[\[13\]](#)

- Sample Preparation: A small volume (approximately 0.5 mL) of **Diethyl ethylphosphonate** is placed into a small test tube. A boiling chip is added to ensure smooth boiling.
- Apparatus Setup: The test tube is placed in a heating block. A thermometer is suspended in the test tube with the bulb positioned just above the liquid surface to measure the vapor temperature.
- Heating: The sample is heated gently.
- Measurement: As the liquid boils and a reflux ring of condensing vapor becomes visible on the side of the test tube, the temperature is recorded when the reflux ring is stable and level with the thermometer bulb. This temperature is the boiling point.[\[11\]](#)

Density Measurement

The density of **Diethyl ethylphosphonate** can be accurately measured using a pycnometer or a digital density meter.[6][10]

- Using a Pycnometer:
 - The mass of a clean, dry pycnometer is accurately determined.
 - The pycnometer is filled with **Diethyl ethylphosphonate**, ensuring no air bubbles are present.
 - The filled pycnometer is placed in a thermostatically controlled water bath to bring the liquid to the desired temperature (e.g., 20 °C).
 - The pycnometer is removed from the bath, carefully dried, and its mass is determined.
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.[10]
- Using a Digital Density Meter:
 - The instrument, which often utilizes an oscillating U-tube, is calibrated with a standard of known density.[7]
 - The sample is injected into the measurement cell.
 - The instrument measures the change in oscillation frequency and calculates the density, which is then displayed.[10]

Refractive Index Measurement

An Abbe refractometer is commonly used for this measurement.[14][15]

- Calibration: The refractometer is calibrated using a standard of known refractive index, such as distilled water.

- Sample Application: A few drops of **Diethyl ethylphosphonate** are placed on the prism of the refractometer.
- Measurement: The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Reading: The refractive index is read from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.[16]

¹H NMR Spectroscopy

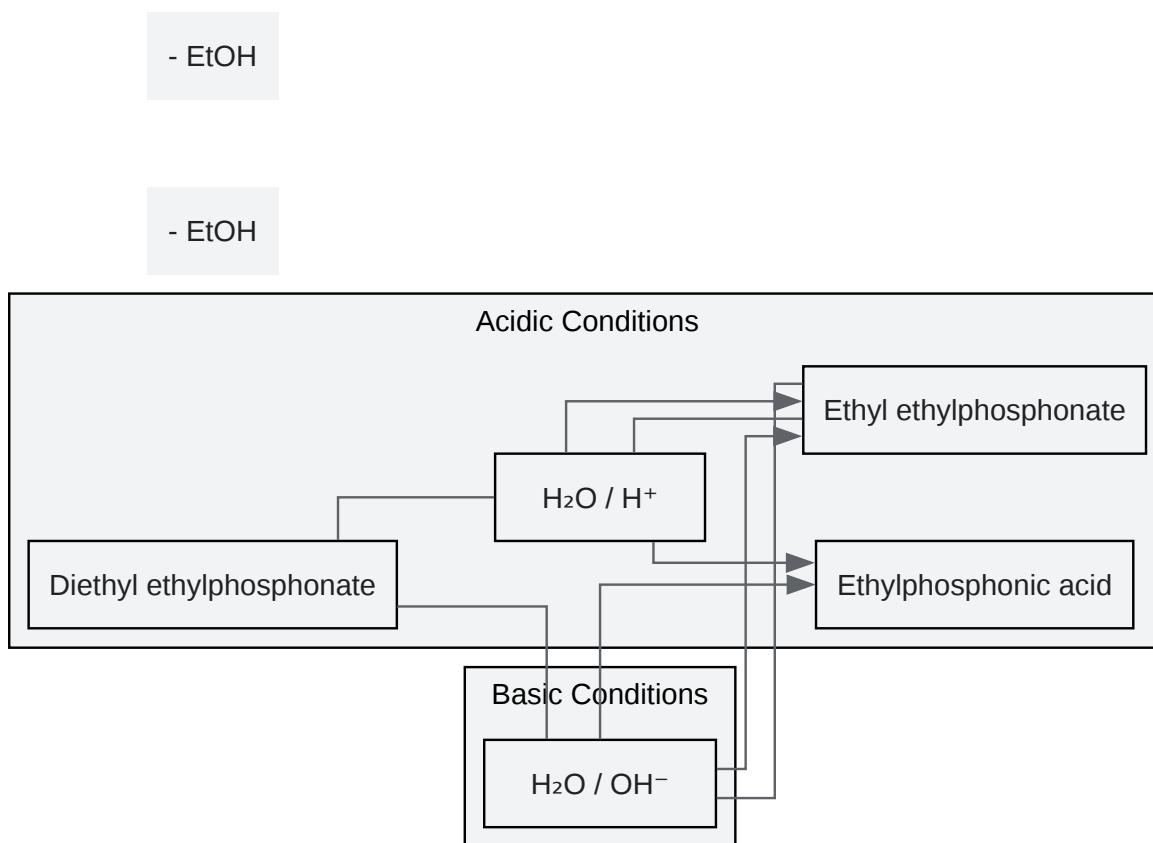
- Sample Preparation: Approximately 5-25 mg of **Diethyl ethylphosphonate** is dissolved in about 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃) in a clean, dry NMR tube.[17] An internal standard, such as tetramethylsilane (TMS), may be added for chemical shift calibration.[17] The sample should be free of any solid particles.
- Data Acquisition: The NMR tube is placed in the spectrometer. The magnetic field is shimmed to achieve homogeneity. A standard proton NMR experiment is then run.
- Processing: The resulting Free Induction Decay (FID) is Fourier transformed, and the spectrum is phased and baseline corrected. The chemical shifts, integrations, and coupling patterns are then analyzed.

Chemical Properties and Reactivity

Diethyl ethylphosphonate is a stable compound under normal conditions.[2] However, it undergoes several important chemical reactions.

Hydrolysis

Diethyl ethylphosphonate is susceptible to hydrolysis under both acidic and basic conditions, leading to the formation of ethyl ethylphosphonate and subsequently ethylphosphonic acid.[3] [12] The hydrolysis proceeds in a stepwise manner.[18][19]



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Caption: Hydrolysis of **Diethyl ethylphosphonate**.

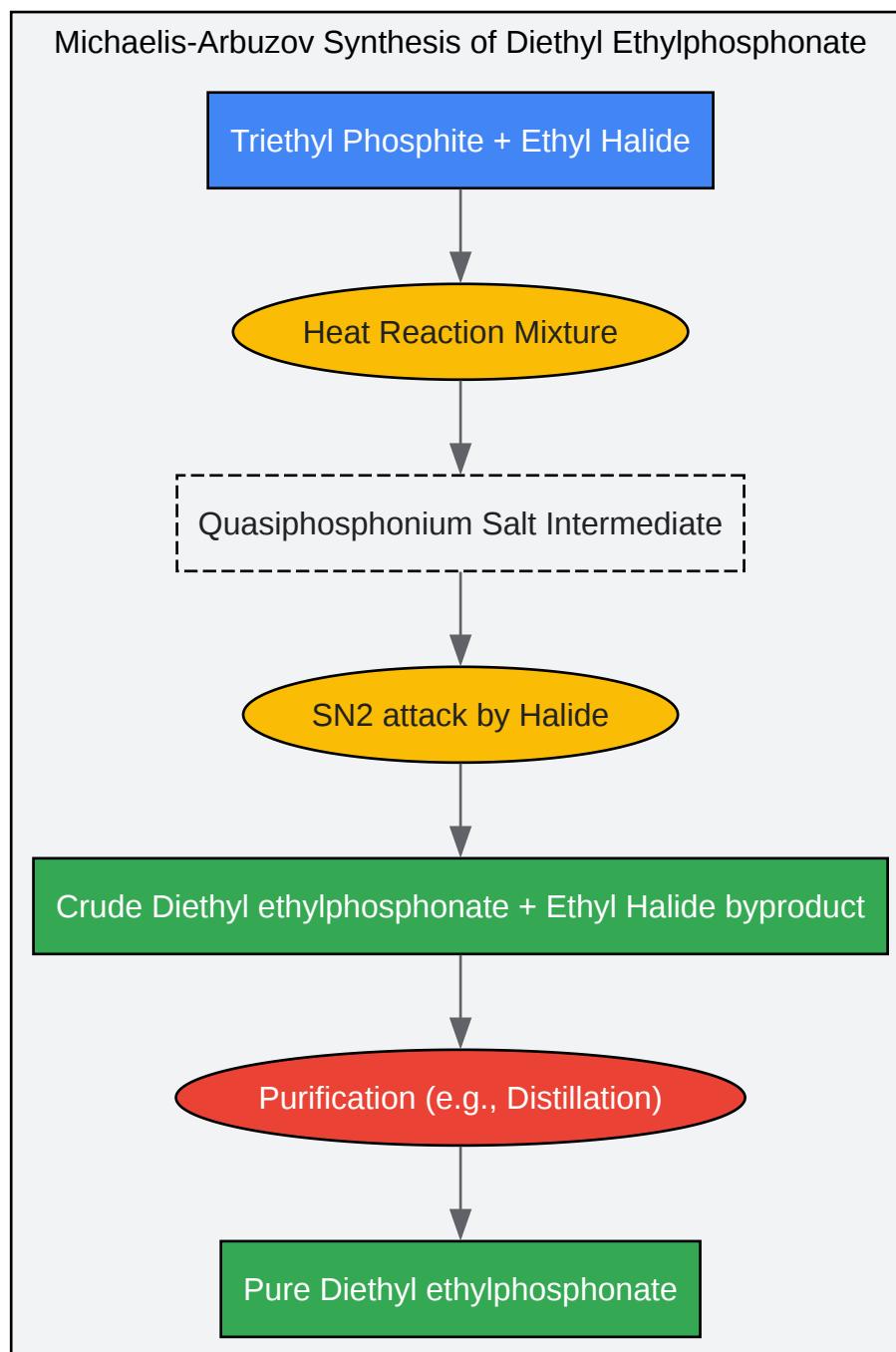
Reactivity with Reducing and Oxidizing Agents

- Strong Reducing Agents: In the presence of strong reducing agents like hydrides, organophosphates such as **Diethyl ethylphosphonate** can form highly toxic and flammable phosphine gas.[\[1\]](#)[\[4\]](#)[\[14\]](#)
- Oxidizing Agents: Partial oxidation by strong oxidizing agents can lead to the release of toxic phosphorus oxides.[\[1\]](#)[\[4\]](#)[\[14\]](#) It is incompatible with strong oxidizing agents.[\[4\]](#)

Michaelis-Arbuzov Reaction

A common method for the synthesis of **Diethyl ethylphosphonate** is the Michaelis-Arbuzov reaction, which involves the reaction of triethyl phosphite with an ethyl halide (e.g., ethyl iodide)

or ethyl bromide).[1][20]



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Caption: Workflow for the synthesis of **Diethyl ethylphosphonate**.

Safety and Handling

Diethyl ethylphosphonate is considered a hazardous substance.[12] It is harmful if swallowed and causes serious eye irritation or damage.[12][21] It is also an irritant to the skin and respiratory system.[12][22] Appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, should be worn when handling this compound.[12] Work should be conducted in a well-ventilated area or a fume hood.[12]

Conclusion

Diethyl ethylphosphonate is a valuable organophosphorus compound with well-defined physical and chemical properties. A thorough understanding of these characteristics, along with its reactivity and appropriate handling procedures, is essential for its safe and effective use in research and industrial applications. The experimental protocols provided in this guide offer a foundation for the accurate determination of its key properties.

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